

Application Notes and Protocols for Targeted Metabolomics of 10-Methyltetracosanoyl-CoA

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Compound of Interest

Compound Name: 10-Methyltetracosanoyl-CoA

Cat. No.: B15599348

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Introduction

10-Methyltetracosanoyl-CoA is a long-chain branched fatty acyl-coenzyme A molecule. Acyl-CoAs are crucial intermediates in numerous metabolic pathways, including fatty acid β -oxidation, de novo lipogenesis, and cellular signaling. The presence of a methyl branch on the acyl chain suggests potential involvement in specific metabolic pathways that handle branched-chain fatty acids, which can have unique biological roles and implications in various disease states.

Targeted metabolomics provides a powerful approach to selectively quantify specific metabolites like **10-Methyltetracosanoyl-CoA** in complex biological samples. This allows for the investigation of its regulation and function in health and disease. The following application notes and protocols describe a robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the sensitive and specific quantification of **10-Methyltetracosanoyl-CoA**.

Experimental Protocols

Sample Preparation: Extraction of Acyl-CoAs from Biological Samples

This protocol is designed for the extraction of long-chain acyl-CoAs from tissues or cultured cells.

Materials:

- Ice-cold 10% (w/v) Trichloroacetic Acid (TCA)
- Internal Standard (IS) solution (e.g., C17:0-CoA or a stable isotope-labeled analogue of the target analyte)
- Acetonitrile (ACN)
- Isopropanol (IPA)
- Methanol (MeOH)
- Ammonium acetate buffer (50 mM, pH 6.8)
- Microcentrifuge tubes
- Homogenizer
- Centrifuge (capable of 18,000 x g and 4°C)
- Nitrogen evaporator

Procedure:

- For tissue samples, weigh approximately 20-50 mg of frozen tissue and place it in a pre-chilled microcentrifuge tube. For cultured cells, aspirate the culture medium and wash the cell pellet with ice-cold PBS.
- Add 500 µL of ice-cold 10% TCA and the internal standard to the sample.
- Homogenize the sample on ice until a uniform suspension is achieved.
- Add 500 µL of an organic solvent mixture (ACN:IPA:MeOH, 3:1:1 v/v/v).
- Vortex the mixture vigorously for 2 minutes, followed by sonication for 3 minutes in an ice bath.
- Centrifuge the homogenate at 16,000 x g for 10 minutes at 4°C.

- Collect the supernatant. Re-extract the pellet with another 500 μ L of the organic solvent mixture, centrifuge again, and combine the supernatants.
- Dry the combined supernatants under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100 μ L of ammonium acetate buffer (50 mM, pH 6.8) for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer

LC Parameters:

- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m)
- Mobile Phase A: Water with 0.1% Ammonium Hydroxide
- Mobile Phase B: Acetonitrile with 0.1% Ammonium Hydroxide
- Gradient:
 - 0-2 min: 5% B
 - 2-15 min: 5-95% B
 - 15-20 min: 95% B
 - 20.1-25 min: 5% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 μ L

MS Parameters:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - The precursor ion (Q1) for **10-Methyltetracosanoyl-CoA** would be its $[M+H]^+$ adduct. The product ion (Q3) is typically a fragment corresponding to the CoA moiety. The exact masses would need to be determined using a pure standard. For illustrative purposes, hypothetical m/z values are provided in the table below.
- Gas Temperature: 350°C
- Gas Flow: 10 L/min
- Nebulizer Pressure: 45 psi
- Capillary Voltage: 4000 V

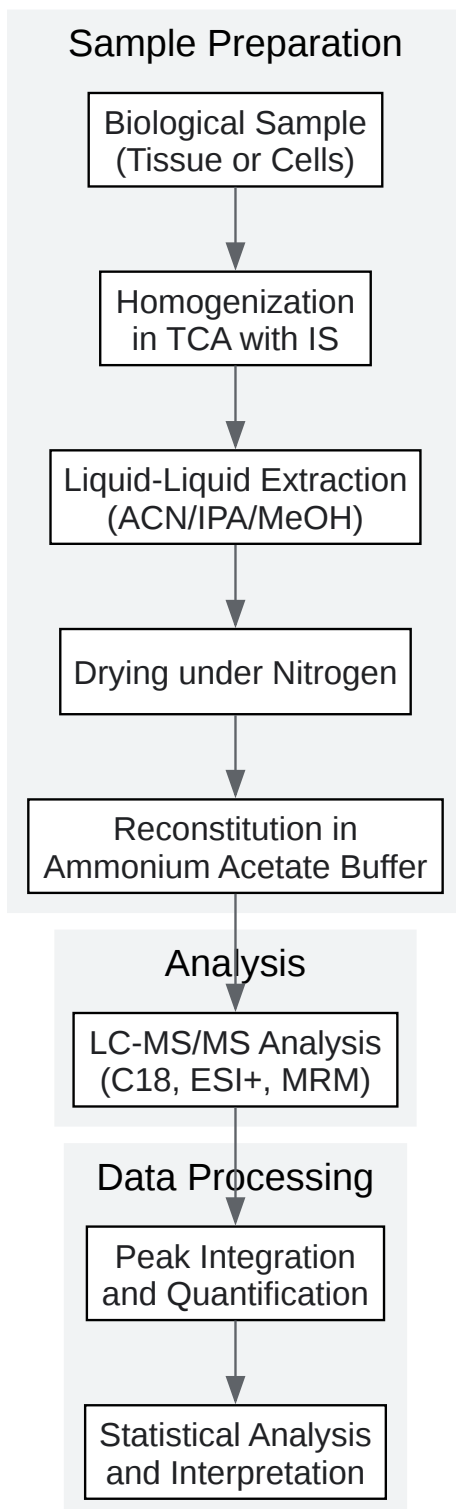
Data Presentation

Table 1: Hypothetical Quantitative Parameters for **10-Methyltetracosanoyl-CoA** Analysis

Parameter	Value
Analyte	10-Methyltetracosanoyl-CoA
Retention Time (RT)	~12.5 min
Precursor Ion (Q1, m/z)	1152.7
Product Ion (Q3, m/z)	507.2
Limit of Detection (LOD)	5 fmol
Limit of Quantification (LOQ)	15 fmol
Linearity (R^2)	>0.99

Visualizations

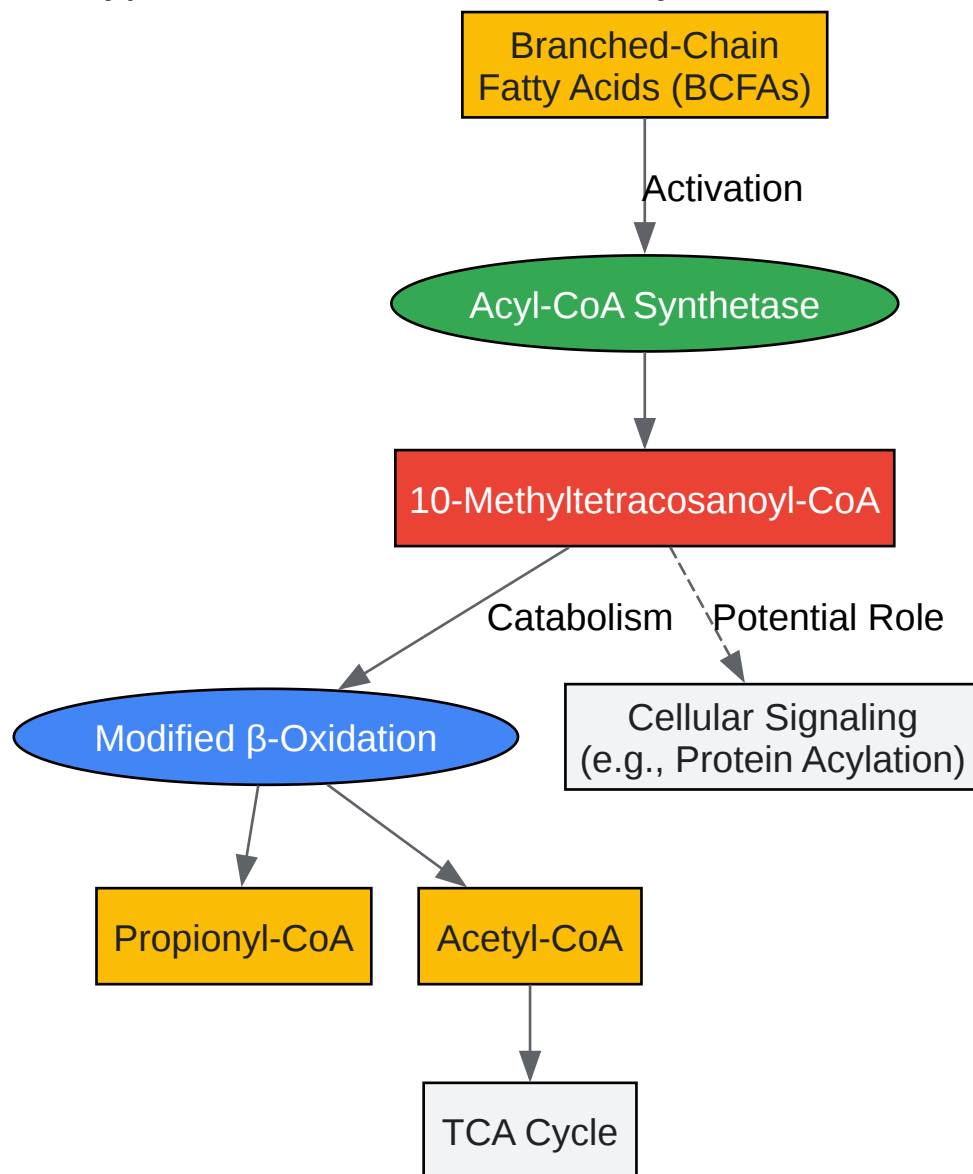
Experimental Workflow for Targeted Metabolomics



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Caption: Workflow for the targeted analysis of **10-Methyltetracosanoyl-CoA**.

Hypothetical Metabolic Pathway Involvement



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Caption: Potential metabolic fate of **10-Methyltetracosanoyl-CoA**.

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